

Merotocin: A Technical Guide to Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Merotocin
CAS No.: 1190083-57-8
Cat. No.: B608973

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Merotocin (developmental code FE 202767) is a synthetic peptidic agonist of the oxytocin receptor, designed to be more potent and selective than endogenous oxytocin.[1][2] This document provides a comprehensive technical overview of **Merotocin**'s chemical structure, physicochemical properties, and associated signaling pathways. Additionally, it outlines detailed experimental protocols for its synthesis, purification, and analysis, intended to serve as a valuable resource for researchers in pharmacology and drug development.

Chemical Structure and Composition

Merotocin is a cyclic peptide analog of oxytocin.[3] Its structure has been modified to enhance stability and receptor selectivity, notably by incorporating a thioether bridge instead of a disulfide bond and including unnatural amino acids.[3][4]

IUPAC Name: (3R,6S,9S,12S,15S)-6-(2-amino-2-oxoethyl)-N-[2-[(2S)-1-[(2-amino-2-oxoethyl)amino]-4-methyl-1-oxopentan-2-yl]amino]-2-oxoethyl]-9-(3-amino-3-oxopropyl)-12-

[(2S)-butan-2-yl]-N-[(4-fluorophenyl)methyl]-15-[(4-hydroxyphenyl)methyl]-5,8,11,14,17-pentaoxo-1-thia-4,7,10,13,16-pentazacycloicosane-3-carboxamide[1][5]

Synonyms: FE 202767, FE-202767, carba-1-(4-FBzIGly7)dOT[1][3]

Amino Acid Sequence and Modifications: The full chemical name of **Merotocin** is Glycinamide, N-(4-mercapto-1-oxobutyl)-L-tyrosyl-L-isoleucyl-L-glutaminy-L-asparaginy-L-cysteinyl-N-[(4-fluorophenyl)methyl]glycyl-L-leucyl-, cyclic (1 → 5)-thioether.[3][6] This structure features a unique 20-membered ring formed by a C-S (thioether) bond, which enhances its stability compared to the disulfide bond in native oxytocin.[3] The presence of unnatural amino acids like 4-fluoro-benzylglycine also contributes to its distinct biological activity.[3]

Physicochemical and Pharmacological Properties

Merotocin's chemical modifications result in specific properties that distinguish it from native oxytocin. It is a potent and highly selective oxytocin receptor agonist, with over 1000-fold selectivity over the related vasopressin receptors, which may reduce side effects associated with non-selective activation.[1][3]

Data Summary

The quantitative properties of **Merotocin** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄₈ H ₆₈ FN ₁₁ O ₁₂ S	[5][6][7]
Molecular Weight	1042.2 g/mol	[3][5][7]
Exact Mass	1041.4754 Da	[3][5]
CAS Number	1190083-57-8	[3][5]
XLogP3-AA	-0.4	[3][5]
Hydrogen Bond Donor Count	11	[5]
EC ₅₀ (human OT receptor)	< 0.1 nM (specifically 0.076 nM)	[1][2]
Selectivity vs. Vasopressin Receptors	>1000-fold	[1][2]
Solubility	Soluble in DMSO	[3]
Storage Conditions	Dry, dark at 0-4°C (short-term) or -20°C (long-term)	[3]

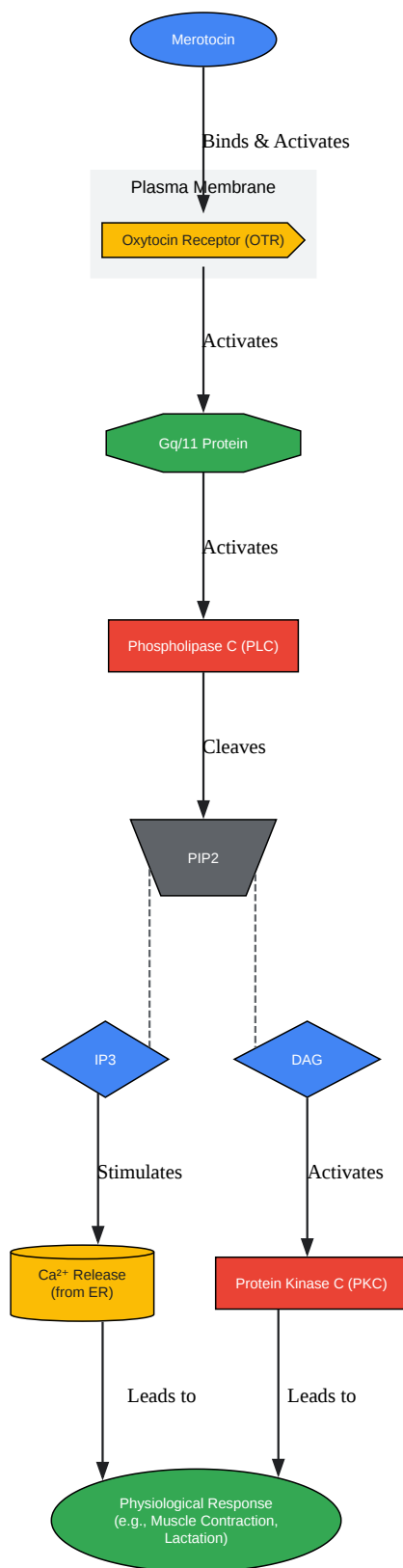
Isoelectric Point (pI)

The specific isoelectric point (pI) for **Merotocin** is not reported in the available literature. The pI of a peptide is the pH at which its net charge is zero.[8][9] It is calculated based on the pKa values of the N-terminus, C-terminus, and the side chains of ionizable amino acids (e.g., Asp, Glu, Lys, Arg, His, Cys, Tyr).[8] Given **Merotocin**'s complex structure with unnatural amino acids and modifications, a theoretical calculation would be required to estimate its pI.

Signaling Pathway

As an oxytocin receptor agonist, **Merotocin** mimics the action of endogenous oxytocin by binding to and activating the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR).[2] [3] OTR activation primarily couples to Gq/11 proteins, initiating the phospholipase C (PLC) signaling cascade.[10] This leads to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG), which in turn mobilize intracellular calcium and activate Protein Kinase C

(PKC), respectively.[10][11] These downstream events mediate the physiological responses associated with oxytocin, such as uterine muscle contraction and lactation.[10]



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Caption: **Merotocin** signaling via the oxytocin receptor.

Experimental Protocols

The synthesis and purification of **Merotocin** follow standard methodologies for complex cyclic peptides, primarily involving Solid-Phase Peptide Synthesis (SPPS).

Synthesis: Fmoc-Based Solid-Phase Peptide Synthesis (SPPS)

The synthesis of **Merotocin** involves the sequential addition of fluorenylmethyloxycarbonyl (Fmoc)-protected amino acids to a solid support resin.^{[3][12][13]}

1. Resin Preparation:

- Start with a suitable resin, such as Rink Amide resin, to yield a C-terminal amide upon cleavage.^[12]
- Swell the resin in a suitable solvent like N,N-Dimethylformamide (DMF).

2. Fmoc Deprotection:

- Remove the Fmoc protecting group from the resin's amino group.
- Protocol: Treat the resin with a solution of 20% piperidine in DMF for 5-10 minutes. Repeat this step. Wash the resin thoroughly with DMF to remove piperidine.^[14]

3. Amino Acid Coupling:

- Couple the next Fmoc-protected amino acid in the sequence.
- Protocol: Activate the Fmoc-amino acid (4 equivalents) with a coupling agent like Diisopropylcarbodiimide (DIC, 4 eq.) and an activator such as Oxyma Pure (4 eq.) in DMF.^[12] Add this solution to the deprotected resin and allow the reaction to proceed, often with microwave assistance (e.g., 5 minutes at 75°C) to enhance efficiency.^[12] Special conditions,

such as lower temperatures (e.g., 50°C), may be required for sensitive residues like Cysteine to prevent racemization.[12]

- Repeat the deprotection and coupling cycles for each amino acid in the linear sequence.

4. On-Resin Cyclization (Thioether Formation):

- After assembling the linear peptide, perform the on-resin cyclization to form the characteristic thioether bond.[3] This involves a reaction between the sulfhydryl group of the Cysteine residue and a reactive group on another part of the peptide chain.

5. Cleavage and Global Deprotection:

- Cleave the completed peptide from the resin and remove all side-chain protecting groups simultaneously.
- Protocol: Treat the peptide-resin with a cleavage cocktail, typically containing a strong acid. A common mixture is Trifluoroacetic acid (TFA) with scavengers like water and Triisopropylsilane (TIS) (e.g., TFA/TIS/H₂O 95:2.5:2.5 v/v/v) for 2-3 hours at room temperature.[12][14]
- Filter the resin and precipitate the crude peptide from the filtrate using cold diethyl ether.[14]

Purification and Analysis

The crude peptide requires purification to achieve high purity for biological assays.

1. Purification: Preparative Reverse-Phase HPLC (RP-HPLC):

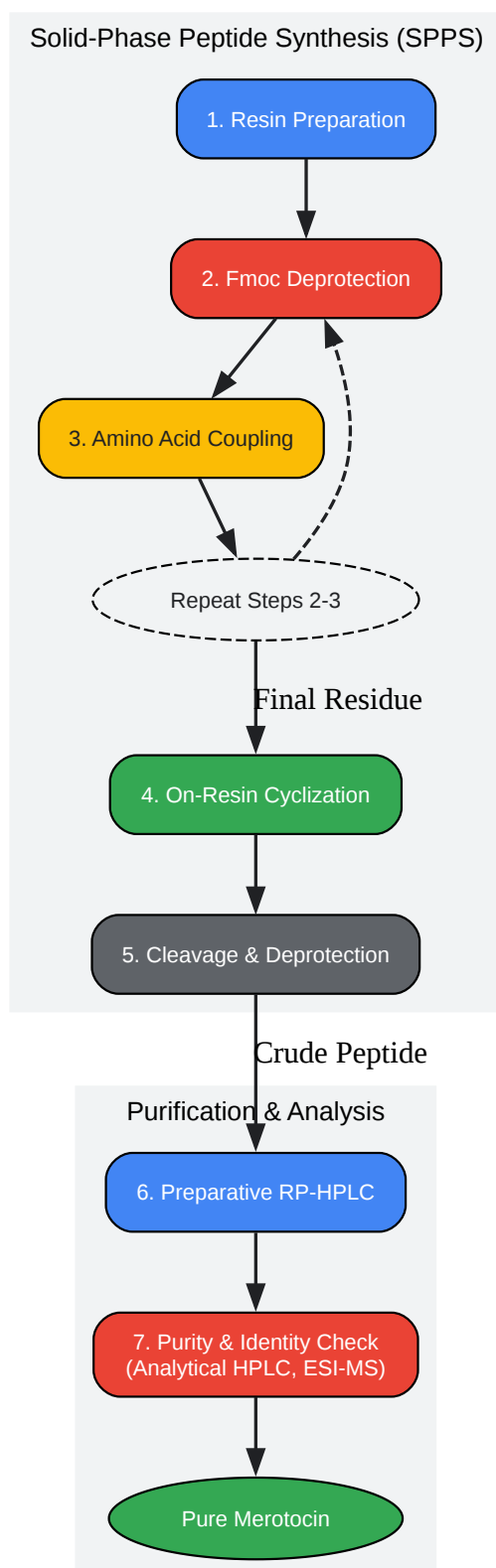
- Protocol: Dissolve the crude peptide in a minimal amount of an appropriate solvent (e.g., aqueous solution with 0.1% TFA).
- Inject the solution onto a preparative C18 column.
- Elute the peptide using a linear gradient of acetonitrile (containing 0.1% TFA) in water (containing 0.1% TFA). A typical gradient may range from 5% to 45% acetonitrile over 40 minutes.[14]

- Monitor the elution profile at 220 nm and 280 nm and collect fractions corresponding to the main peak.[14]

2. Analysis and Characterization:

- Analytical RP-HPLC: Assess the purity of the collected fractions using an analytical C18 column with a suitable gradient. High purity is indicated by a single major peak.[14]
- Mass Spectrometry (ESI-MS): Confirm the identity of the synthesized peptide by verifying its molecular weight. The expected mass for **Merotocin** ($[M+H]^+$) would be approximately m/z 1042.5.[5][14]

Experimental Workflow Diagram



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Caption: Workflow for **Merotocin** synthesis and purification.

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